

An In-depth Technical Guide to the Chemical Properties of 2-Naphthyl Methacrylate

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Compound of Interest

Compound Name: 2-Naphthyl methacrylate

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Overview

2-Naphthyl methacrylate (2-NMA) is an aromatic methacrylate monomer renowned for its ability to impart desirable properties to polymers. The presence of the bulky, rigid naphthyl group in its structure provides polymers with a high refractive index, enhanced thermal stability, chemical resistance, and UV resistance.[1] These characteristics make poly(**2-naphthyl methacrylate**) and its copolymers highly valuable in the development of advanced materials for optical, electronic, and specialty coating applications.[1][2] This guide provides a comprehensive overview of the chemical properties, synthesis, polymerization, and experimental protocols related to **2-Naphthyl methacrylate**.

Chemical and Physical Properties

2-Naphthyl methacrylate is a solid, crystalline compound at room temperature.[1][3] Its key properties are summarized in the table below, providing a quantitative reference for laboratory and research applications.

Property	Value	Source(s)
IUPAC Name	naphthalen-2-yl 2-methylprop-2-enoate	[4]
CAS Number	10475-46-4	[1][3][4]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[3][4]
Molecular Weight	212.24 g/mol	[3][4][5][6]
Appearance	Colorless crystals / White solid	[1][3]
Melting Point	62-64 °C	[1][3][5]
InChI Key	CXOYJPWMGYDJNW-UHFFFAOYSA-N	[3][4][5]
SMILES	<chem>CC(=C)C(=O)Oc1ccc2ccccc2c1</chem>	[3][5]

Synthesis and Reactivity

Synthesis

The most common laboratory synthesis of **2-Naphthyl methacrylate** is through the esterification of 2-naphthol with methacryloyl chloride.[1] This reaction is typically performed in an inert solvent in the presence of a tertiary amine base, such as triethylamine or pyridine, which acts as a scavenger for the hydrochloric acid byproduct.[7]

The general reaction scheme is as follows: 2-naphthol + methacryloyl chloride → **2-Naphthyl methacrylate** + HCl

A detailed experimental protocol for this synthesis is provided in Section 7.1.

Polymerization

The methacrylate group in 2-NMA allows it to readily undergo polymerization. The primary method is free-radical polymerization, which can be initiated using thermal initiators like benzoyl peroxide or azobisisobutyronitrile (AIBN).[2] This process can be conducted via bulk, solution, suspension, or emulsion techniques.[8]

Furthermore, 2-NMA is amenable to controlled radical polymerization techniques, such as Atom Transfer Radical Polymerization (ATRP).[2][9] ATRP allows for the synthesis of well-defined polymers with controlled molecular weights, low polydispersity, and complex architectures like block copolymers.[5][10] The resulting polymer, poly(**2-naphthyl methacrylate**), exhibits high thermal stability and rigidity due to the bulky naphthyl side chains that restrict chain mobility.[2]

Applications

The unique properties derived from the naphthyl group make 2-NMA a valuable monomer in several high-performance applications:[1]

- **High-Refractive-Index Polymers:** Used in the manufacturing of optical lenses, coatings, and films where high clarity and refractive index are critical.[1]
- **UV-Resistant Coatings:** Incorporated into coatings for aerospace, automotive, and outdoor applications to enhance durability and stability against UV degradation.[1]
- **Specialty Resins and Adhesives:** Adds mechanical strength, thermal stability, and chemical resistance to specialty resins and adhesives.[1]
- **Electronic and Display Materials:** Contributes to the performance of high-quality films and coatings used in electronic displays.[1]
- **Fluorescent Polymers:** Serves as a monomer for creating fluorescent polymers, which have potential uses in optoelectronics and as scintillators for radiation detection.[2]

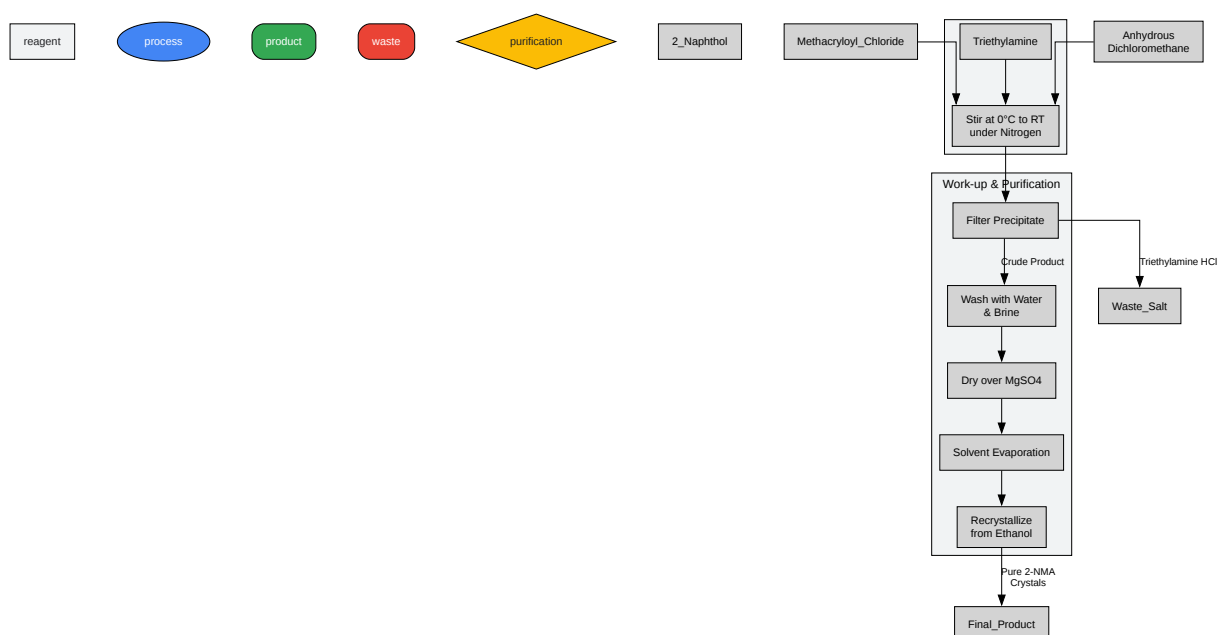
Safety and Handling

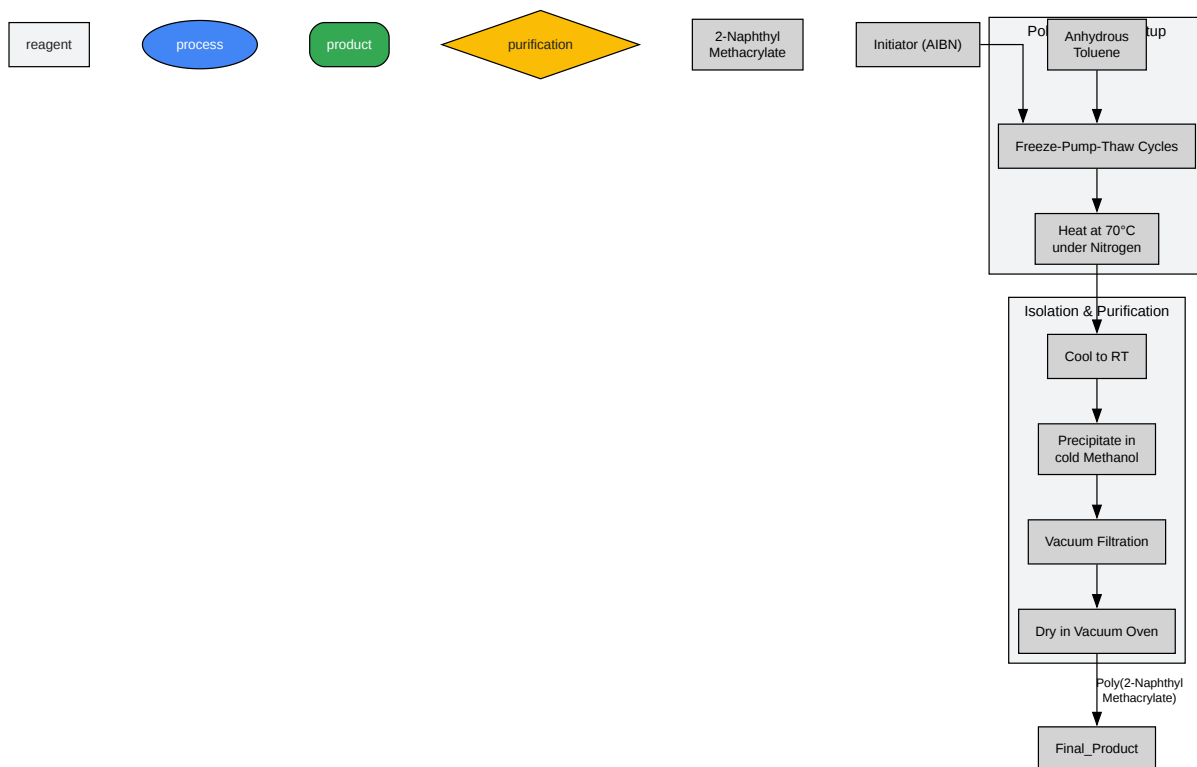
2-Naphthyl methacrylate is classified as an irritant. Proper safety precautions are essential during handling to avoid exposure.

Hazard Information	Details	Source(s)
GHS Pictogram	Warning	[3] [4] [6]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3] [4] [6]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[3] [4] [6]
Personal Protective Equipment	Chemical safety goggles, gloves, N95 dust mask	[3] [6]
Storage	Store at 4°C, protected from light	[1] [11]
Incompatible Materials	Strong oxidizing agents, acids, bases, acid chlorides, acid anhydrides	[11]

Visualized Workflows

The following diagrams illustrate the standard laboratory workflows for the synthesis and polymerization of **2-Naphthyl methacrylate**.





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